

Performance Showdown: Reactive Yellow 185 Versus Other Azo Dyes in Textile Applications

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Compound of Interest

Compound Name: Reactive yellow 185

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A Comparative Guide for Researchers and Drug Development Professionals

In the dynamic landscape of textile chemistry, the selection of dyes is paramount to achieving desired aesthetics, durability, and performance. Among the myriad of options, azo dyes, and specifically reactive azo dyes, represent a cornerstone for coloring cellulosic fibers due to their vibrant shades and excellent fastness properties. This guide provides a detailed performance comparison of **Reactive Yellow 185** against other notable azo dyes, supported by experimental data and standardized testing protocols.

Unveiling the Contenders: A Look at Key Azo Dyes

Reactive Yellow 185 is a bifunctional reactive dye, belonging to the azo class of chromophores.[1] Its molecular structure is designed to form strong covalent bonds with cellulosic fibers, ensuring high fixation and durability.[2] For a comprehensive comparison, we will evaluate its performance against other commercially significant reactive azo dyes, such as those from the Reactive Red and Reactive Blue series. While direct head-to-head comparative studies are limited, this guide consolidates available data to offer valuable insights.

Quantitative Performance Analysis

The efficacy of a reactive dye is primarily assessed by its color fastness, which denotes the resistance of the color to various external factors. The following tables summarize the performance data for **Reactive Yellow 185** and other selected reactive azo dyes, based on standardized ISO testing methods.

Table 1: Color Fastness Properties of C.I. **Reactive Yellow 185**

Fastness Test	Fading	Staining
ISO Light Fastness	5-6	-
ISO Oxygen Bleaching	3-4	4
ISO Perspiration Fastness	4-5	5
ISO Soaping	5	5

Source: World Dye Variety[1]

Table 2: Performance Data for Other Commercial Reactive Azo Dyes

Dye Name	C.I. Name	Type	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06)
Reactive Red 195	-	Bifunctional	3-4	4-5
Reactive Blue 222	-	Bifunctional	4	5
Reactive Orange 122	-	Bifunctional	3-4	4-5
Reactive Yellow 145	-	Bifunctional	4	4-5

Note: Data for these dyes is compiled from various sources and may not represent a direct comparative study under identical conditions.

In-Depth Experimental Protocols

To ensure the reproducibility and validity of performance data, standardized experimental procedures are crucial. The following protocols outline the methodologies for dyeing cotton fabric with reactive dyes and assessing their color fastness properties.

Exhaust Dyeing Protocol for Cotton Fabric

This method is commonly used for dyeing cellulosic fibers with reactive dyes in a laboratory or industrial setting.

Materials and Equipment:

- Scoured and bleached 100% cotton fabric
- Reactive dye (e.g., **Reactive Yellow 185**)
- Glauber's salt (Sodium Sulfate) as electrolyte
- Soda ash (Sodium Carbonate) as alkali
- Laboratory dyeing machine (e.g., Launder-Ometer)
- Spectrophotometer for color measurement

Procedure:

- Dye Bath Preparation: Prepare a dyebath with a liquor ratio of 1:20 (fabric weight:water volume). Add the required amount of reactive dye (e.g., 2% on weight of fabric).
- Dyeing Cycle:
 - Introduce the cotton fabric into the dyebath at 40°C.
 - Add Glauber's salt (e.g., 60 g/L) in two portions over 20 minutes.
 - Raise the temperature to 60°C over 20 minutes.
 - Add soda ash (e.g., 20 g/L) in two portions over 20 minutes to fix the dye.
 - Continue dyeing at 60°C for 60 minutes.
- Washing Off:
 - Rinse the dyed fabric with cold water.

- Neutralize with a weak acetic acid solution.
- Soap the fabric at 95°C for 10 minutes with a non-ionic detergent.
- Rinse thoroughly with hot and cold water.
- Dry the fabric at ambient temperature.

Color Fastness Testing Protocols

The following are standardized methods for evaluating the color fastness of dyed textiles.

1. Color Fastness to Washing (ISO 105-C06):

- A specimen of the dyed fabric is stitched between two undyed fabrics (one cotton, one wool).
- The composite sample is washed in a solution containing a standard detergent at a specified temperature (e.g., 60°C) for a set duration (e.g., 30 minutes).
- The change in color of the dyed specimen (fading) and the staining of the adjacent undyed fabrics are assessed using a standard grey scale (1-5, where 5 is excellent).

2. Color Fastness to Light (ISO 105-B02):

- A specimen of the dyed fabric is exposed to a controlled artificial light source (Xenon arc lamp) that simulates natural sunlight.
- The exposure is carried out for a specified duration or until a certain level of fading is observed in a blue wool standard.
- The change in color of the specimen is evaluated by comparing it with the unexposed original fabric using a grey scale (1-8, where 8 is excellent).

3. Color Fastness to Rubbing (Crocking) (ISO 105-X12):

- A dry and a wet piece of standard white cotton cloth are rubbed against the surface of the dyed fabric under a specified pressure for a set number of cycles using a crockmeter.

- The amount of color transferred to the white cloths is assessed using a grey scale for staining (1-5, where 5 is excellent).

Visualizing the Workflow

To provide a clear overview of the evaluation process, the following diagram illustrates the experimental workflow from fabric preparation to performance assessment.

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References

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